

Safeguarding Your Research: A Comprehensive Guide to Handling Ethyl-D5 Methanesulfonate

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Compound of Interest

Compound Name: Ethyl-D5 methanesulfonate

Cat. No.: B170091

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For Immediate Reference: Essential Safety and Logistical Information for Researchers, Scientists, and Drug Development Professionals

This document provides crucial, direct guidance on the safe handling, operational procedures, and disposal of **Ethyl-D5 methanesulfonate**. Developed to be your preferred resource for laboratory safety, this guide aims to build deep trust by delivering value beyond the product itself.

Personal Protective Equipment (PPE): Your First Line of Defense

When handling **Ethyl-D5 methanesulfonate**, a comprehensive approach to personal protection is mandatory to prevent exposure.^{[1][2]} This chemical is considered a hazardous substance, a suspected carcinogen, and may cause genetic defects.^{[3][4][5]} Therefore, stringent adherence to PPE protocols is essential.

Primary Protective Gear:

- **Respiratory Protection:** A NIOSH/MSHA or European Standard EN 149 approved respirator with a Type A filter is recommended, especially where there is a risk of overexposure or when engineering controls like fume hoods are not sufficient. For higher-level protection, a respirator with OV/AG/P99 (US) or ABEK-P2 (EU EN 143) cartridges should be used.

- **Eye and Face Protection:** Safety glasses with side shields are the minimum requirement. However, tightly fitting chemical splash goggles are strongly recommended. A face shield should be used when the situation requires it.
- **Hand Protection:** Chemical-resistant gloves, such as nitrile rubber or neoprene, are essential. It is crucial to inspect gloves for any signs of degradation before use. For prolonged or frequently repeated contact, a glove with a protection class of 5 or higher (breakthrough time > 240 minutes) is recommended. For brief contact, a glove with a protection class of 3 or higher (breakthrough time > 60 minutes) is suitable.
- **Skin and Body Protection:** Wear impervious, clean, full-body protective clothing, such as a lab coat, smock, or coveralls. Protective boots and shoe covers should also be worn.

Quantitative Safety Data

The following table summarizes key quantitative data for Ethyl methanesulfonate, the parent compound of **Ethyl-D5 methanesulfonate**. This information is critical for risk assessment and safe handling.

Parameter	Value	Reference
Flash Point	100 °C / 212 °F	
Boiling Point	213 - 214 °C / 415.4 - 417.2 °F @ 760 mmHg	
Specific Gravity	1.160 - 1.167	
Vapor Pressure	0.27 hPa @ 25 °C	
Oral LD50 (mouse)	470 mg/kg	
Permitted Daily Exposure (PDE)	~100 µ g/person/day	

Note: No occupational exposure limits have been established for Ethyl Methanesulfonate by OSHA, ACGIH, or NIOSH. Therefore, exposure should be kept to the lowest possible level.

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational plan is critical to minimize the risk of exposure and ensure a safe working environment.

1. Preparation and Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably within a designated chemical fume hood with an average linear face velocity of 150 feet/min.
- Ensure that an eyewash station and a safety shower are readily accessible.
- Regulated areas should be maintained under negative pressure.

2. Handling:

- Avoid all personal contact, including inhalation and contact with skin and eyes.
- Do not eat, drink, or smoke in the handling area.
- Use spark-proof tools and take measures to prevent electrostatic discharge.
- Keep containers tightly closed when not in use.

3. Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents and strong bases.
- Store in the original, tightly sealed container.
- The material is moisture-sensitive and should be stored under an inert atmosphere.

Disposal Plan: Managing Ethyl-D5 Methanesulfonate Waste

Proper disposal of **Ethyl-D5 methanesulfonate** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- **Waste Characterization:** Ethyl methanesulfonate is considered a hazardous waste. When discarded as a commercial chemical product, off-specification species, container residue, or spill residue, it is assigned the EPA waste number U119.
- **Collection and Storage:** Collect all waste in suitable, closed, and properly labeled containers. Do not allow wash water from cleaning equipment to enter drains.
- **Disposal Method:** All waste must be handled in accordance with local, state, and federal regulations. Consult with your institution's environmental health and safety department or a licensed professional waste disposal service. One option is to dispose of the material at an approved waste disposal plant. Puncture containers to prevent reuse before disposal at an authorized landfill.

Experimental Protocols: Assessing Key Hazards

The primary hazards associated with Ethyl methanesulfonate are its mutagenicity and carcinogenicity. The following are representative protocols for assessing these endpoints, based on internationally recognized OECD guidelines.

Mutagenicity Testing: Bacterial Reverse Mutation Test (Ames Test)

This test assesses the potential of a substance to induce gene mutations.

Principle: The bacterial reverse mutation test uses amino-acid requiring strains of *Salmonella typhimurium* and *Escherichia coli* to detect point mutations, which involve substitution, addition, or deletion of one or a few DNA base pairs. The principle of this test is that it detects mutations which revert mutations present in the tester strains, and restore the functional capability of the bacteria to synthesize an essential amino acid.

Methodology:

- **Strains:** Several strains of bacteria are used, each designed to detect different types of mutations.

- **Metabolic Activation:** The test is performed with and without a mammalian metabolic activation system (S9 mix) to account for metabolites that may be mutagenic.
- **Exposure:** The test chemical is added to a minimal media plate with a small amount of the required amino acid (e.g., histidine for Salmonella) and the bacterial culture.
- **Incubation:** The plates are incubated at 37°C for 48-72 hours.
- **Evaluation:** The number of revertant colonies on the test plates is compared to the number of spontaneous revertant colonies on negative control plates. A significant, dose-related increase in revertant colonies indicates that the substance is mutagenic.

Carcinogenicity Testing: In Vivo Rodent Bioassay

This long-term study evaluates the carcinogenic potential of a substance in rodents.

Principle: The objective of a long-term carcinogenicity study is to observe test animals for a major portion of their life span for the development of neoplastic lesions during or after exposure to various doses of a test substance by an appropriate route.

Methodology:

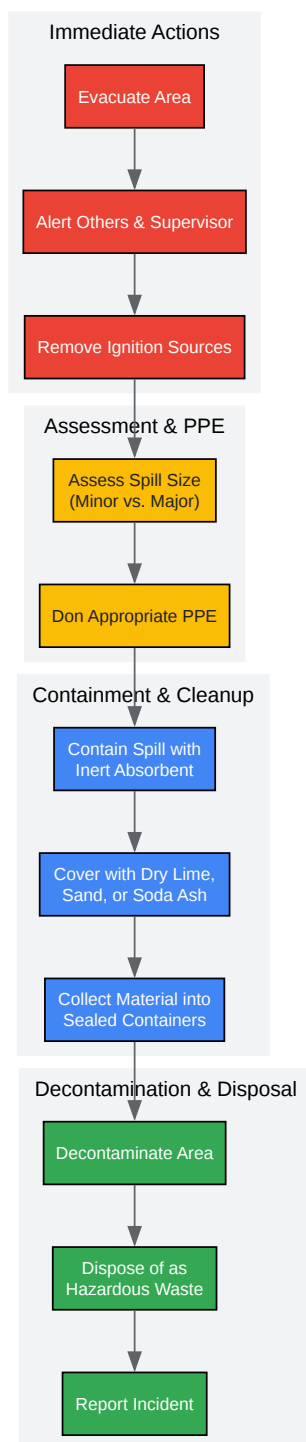
- **Animal Selection:** Typically, two rodent species (e.g., rats and mice) are used.
- **Dose Selection:** A preliminary study is conducted to determine the maximum tolerated dose (MTD). The carcinogenicity study then uses the MTD and at least two lower dose levels.
- **Administration:** The test substance is administered to the animals for a significant portion of their lifespan (e.g., 24 months for rats). The route of administration should be relevant to potential human exposure.
- **In-life Observations:** Animals are observed daily for clinical signs of toxicity. Body weight and food consumption are monitored regularly.
- **Pathology:** At the end of the study, all animals are subjected to a full necropsy, and a comprehensive set of tissues is collected for histopathological examination by a board-certified pathologist.

- Evaluation: The incidence and severity of tumors in the treated groups are compared to the control group to determine the carcinogenic potential of the substance.

Emergency Workflow: Handling a Spill

A swift and organized response is critical in the event of a spill. The following diagram outlines the logical workflow for managing a spill of **Ethyl-D5 methanesulfonate**.

Ethyl-D5 Methanesulfonate Spill Response Workflow

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Caption: Workflow for a safe and effective response to an **Ethyl-D5 methanesulfonate** spill.

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